

Personal protective equipment for handling Boc-NH-ethyl-SS-propionic acid

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Compound of Interest

Compound Name: Boc-NH-ethyl-SS-propionic acid

Cat. No.: B606311

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Essential Safety and Handling Guide for Boc-NH-ethyl-SS-propionic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-NH-ethyl-SS-propionic acid**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical Profile:

Property	Value	Source
Chemical Name	Boc-NH-ethyl-SS-propionic acid	BroadPharm[1]
CAS Number	485800-27-9	BroadPharm[1]
Molecular Formula	C10H19NO4S2	BroadPharm[1]
Molecular Weight	281.4 g/mol	BroadPharm[1]
Appearance	Solid	BroadPharm[2]
Solubility	DMSO, DCM, DMF	BroadPharm[1]
Storage	Store in closed vessels at -20°C	BroadPharm[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **Boc-NH-ethyl-SS-propionic acid**, based on guidelines for similar chemical structures.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended to prevent skin contact.
Eyes	Safety goggles	Goggles should be worn at all times to protect against splashes.
Body	Laboratory coat	A standard lab coat is sufficient to protect against incidental contact.
Respiratory	Not generally required	Use in a well-ventilated area. A respirator may be necessary for large quantities or if dust is generated.

Operational Handling and Storage

Proper operational procedures are critical to minimize risk and maintain the integrity of the compound.

Engineering Controls:

- Work should be conducted in a chemical fume hood to minimize inhalation exposure.[\[2\]](#)

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)

- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.[\[2\]](#)
- The Boc protecting group can be removed under acidic conditions, which should be considered during experimental design.[\[1\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is -20°C.[\[2\]](#)
- Keep away from oxidizing agents, heat, sparks, and open flames.[\[2\]](#)

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2]
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Spill Response: In case of a spill, wear appropriate PPE, absorb the spill with an inert material (e.g., sand, vermiculite), and place it in a sealed container for disposal.

Disposal Plan

Proper disposal of **Boc-NH-ethyl-SS-propionic acid** and its containers is essential to prevent environmental contamination and comply with regulations.

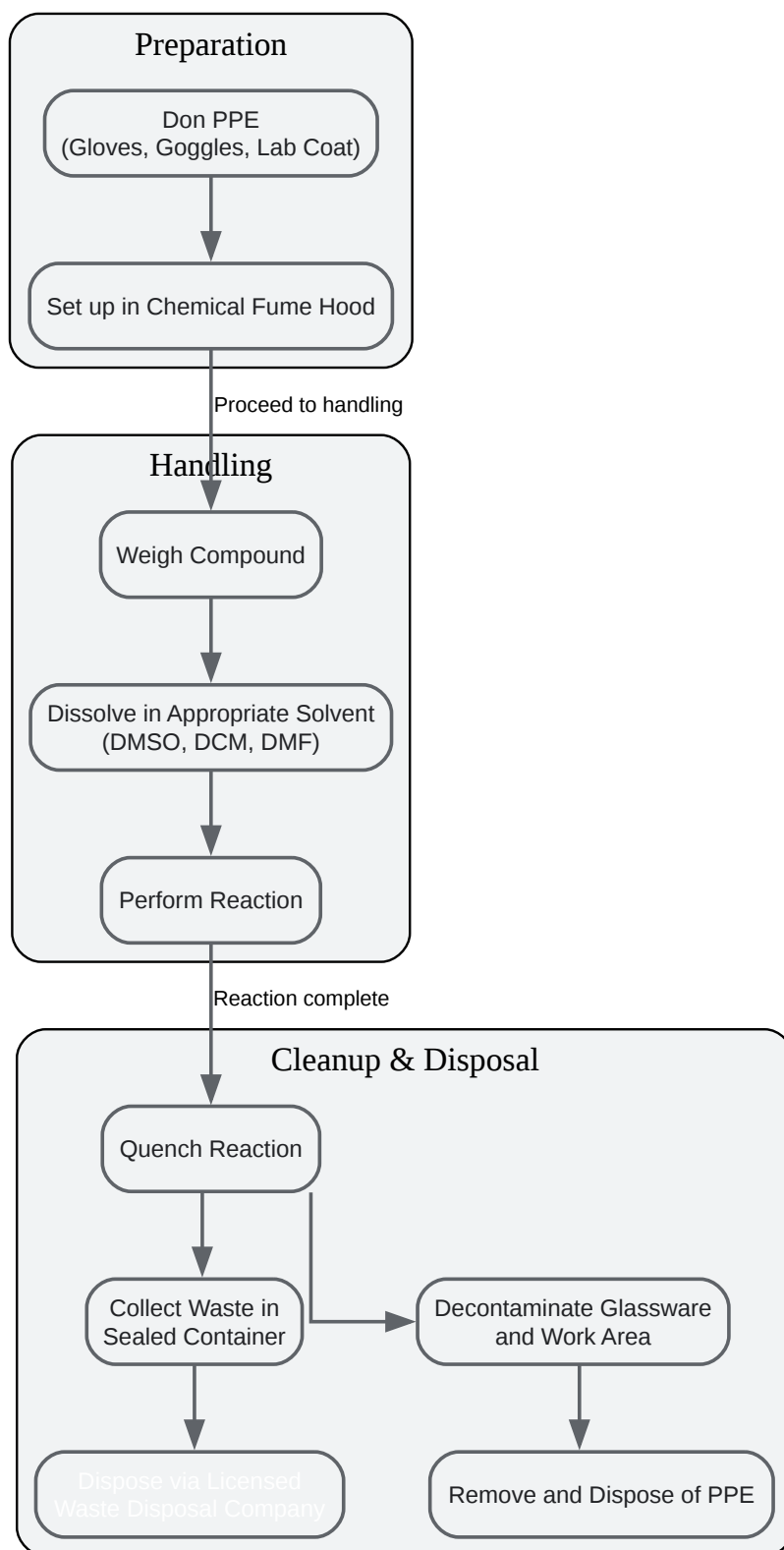
Waste Characterization:

- The waste is considered chemical waste.

Disposal Method:

- Dispose of the chemical waste through a licensed and approved waste disposal company.^[2]
- Do not dispose of it down the drain or with general laboratory trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling Boc-NH-ethyl-SS-propionic Acid



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Caption: Workflow for the safe handling and disposal of **Boc-NH-ethyl-SS-propionic acid**.

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References

- 1. Boc-NH-ethyl-SS-propionic acid, 485800-27-9 | BroadPharm [broadpharm.com]
- 2. broadpharm.com [broadpharm.com]
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